

What are the physical properties of 4-Methoxyphenylmagnesium bromide?

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Compound of Interest

Compound Name: 4-Methoxyphenylmagnesium
bromide

Cat. No.: B077948

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Technical Guide: 4-Methoxyphenylmagnesium Bromide

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Methoxyphenylmagnesium bromide, an organomagnesium compound, is a vital Grignard reagent in organic synthesis. It serves as a powerful nucleophile and a strong base, enabling the formation of carbon-carbon bonds. This technical guide provides a comprehensive overview of the physical properties of **4-Methoxyphenylmagnesium bromide**, detailed experimental protocols for their determination, and a visualization of its synthesis pathway. Due to its reactive nature, this reagent is most commonly supplied and handled as a solution in an ethereal solvent, typically tetrahydrofuran (THF).

Physical Properties

The physical properties of **4-Methoxyphenylmagnesium bromide** are predominantly documented for its solutions. The neat compound is described as a white crystalline solid, though it is rarely isolated.

Property	Value	Notes
Molecular Formula	C ₇ H ₇ BrMgO	
Molecular Weight	211.34 g/mol	
Appearance	White crystalline solid (neat)	Commercially available and typically used as a yellow to brown solution in THF.
Melting Point	Not available	As a Grignard reagent, it is typically generated and used in situ or sold as a solution. The solid is highly reactive and difficult to isolate for melting point determination.
Boiling Point	65-67 °C (of 0.5M solution in THF)	This is the boiling point of the THF solvent. Decomposition of the Grignard reagent may occur at elevated temperatures.
Density	0.955 g/mL at 25 °C (of 0.5M solution in THF)	The density is dependent on the concentration of the solution.
Solubility		
Water	Reacts violently	Characteristic of Grignard reagents, which are strong bases and readily protonated by water.
Ethereal Solvents	Good solubility	Soluble in solvents like diethyl ether and tetrahydrofuran (THF), which stabilize the Grignard reagent through coordination.

Experimental Protocols

The determination of the physical properties of air- and moisture-sensitive compounds like **4-Methoxyphenylmagnesium bromide** requires specialized techniques to prevent decomposition. All manipulations should be carried out under an inert atmosphere (e.g., argon or nitrogen) using either a Schlenk line or a glovebox.

Determination of Melting Point (for the solid compound)

Objective: To determine the melting point of solid **4-Methoxyphenylmagnesium bromide**.

Methodology: This procedure must be performed in a glovebox under an inert atmosphere.

- **Sample Preparation:** A small sample of solid **4-Methoxyphenylmagnesium bromide** is finely ground inside the glovebox.
- **Capillary Loading:** The powdered sample is packed into a standard melting point capillary tube.
- **Sealing the Capillary:** The open end of the capillary tube is sealed using the heating element of the melting point apparatus or a small flame (if safely permissible within the glovebox) to prevent contamination from the atmosphere.
- **Melting Point Apparatus:** The sealed capillary is placed in a standard melting point apparatus located inside the glovebox.
- **Measurement:** The temperature is increased gradually, and the range from the first appearance of liquid to the complete melting of the solid is recorded as the melting point.

Determination of Solubility

Objective: To qualitatively or quantitatively determine the solubility of **4-Methoxyphenylmagnesium bromide** in a specific organic solvent.

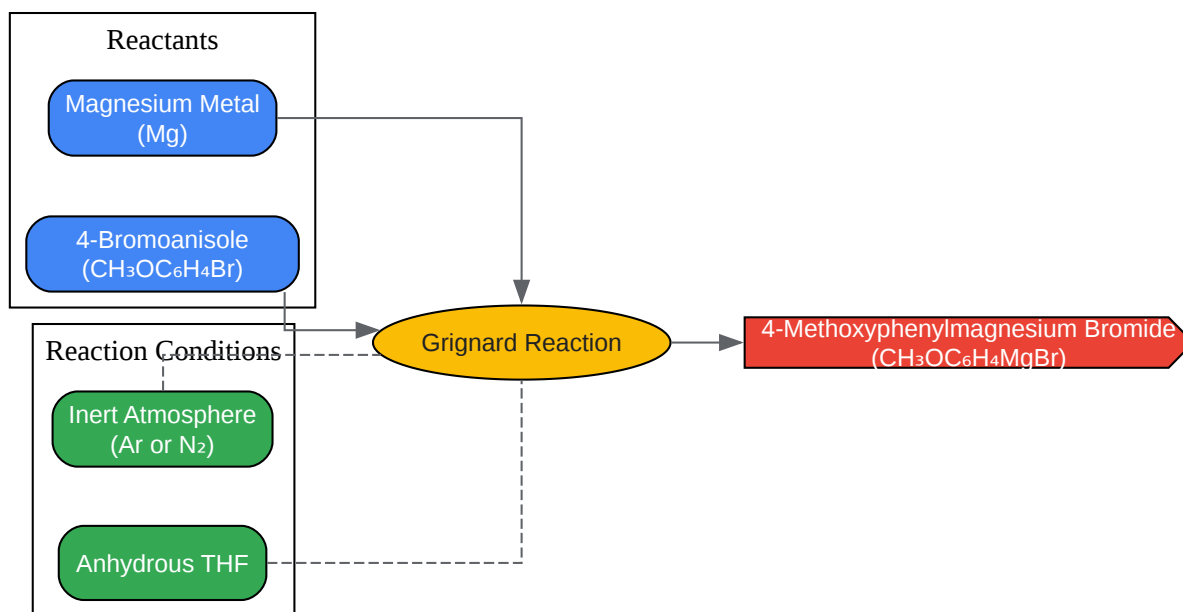
Methodology: This protocol is designed for an inert atmosphere using Schlenk techniques.

- **Apparatus Setup:** A Schlenk flask containing a magnetic stir bar is flame-dried under vacuum and backfilled with inert gas.

- **Solvent Addition:** A known volume of the desired anhydrous organic solvent is added to the Schlenk flask via a cannula or a gas-tight syringe.
- **Solute Addition:** A pre-weighed amount of solid **4-Methoxyphenylmagnesium bromide** (handled in a glovebox) or a known volume of its standardized solution is added to the solvent under a positive flow of inert gas.
- **Equilibration:** The mixture is stirred at a constant temperature until equilibrium is reached (i.e., no more solid dissolves).
- **Observation (Qualitative):** Visual inspection determines if the compound is soluble, partially soluble, or insoluble at that concentration.
- **Analysis (Quantitative):** For a saturated solution, a filtered aliquot is carefully removed using a cannula filter. The concentration of the Grignard reagent in the aliquot is then determined by titration (e.g., with a standard solution of a secondary alcohol in the presence of an indicator like 1,10-phenanthroline).

Synthesis of 4-Methoxyphenylmagnesium Bromide

The synthesis of **4-Methoxyphenylmagnesium bromide** is a classic Grignard reaction. It involves the reaction of an aryl halide, 4-bromoanisole, with magnesium metal in an anhydrous ethereal solvent.



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Caption: Synthesis of **4-Methoxyphenylmagnesium bromide**.

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